

p-Tolyl Octanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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CAS Number: 59558-23-5

Synonyms: p-Cresyl octanoate, 4-Methylphenyl octanoate, p-Tolyl caprylate

This technical guide provides an in-depth overview of **p-Tolyl octanoate**, a chemical compound utilized primarily in the flavor and fragrance industries. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

p-Tolyl octanoate is a colorless, oily liquid with a floral and somewhat indolic, narcissus-like odor.^[1] It is a stable ester under normal conditions and is valued for its persistent, yet discrete, fragrance profile.^[1] Key quantitative data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₂ O ₂	[2]
Molecular Weight	234.33 g/mol	[2]
Boiling Point	175 °C at 12 mmHg	[1]
Density	0.95 g/cm ³	[1]
Refractive Index	1.4840 - 1.4860	[1]
Flash Point	168 °C	[1]
Solubility	Insoluble in water; soluble in alcohol and oils.	[1]
LogP	5.20	[1]

Synthesis

The synthesis of **p-tolyl octanoate** is typically achieved through the esterification of p-cresol with octanoic acid. A common laboratory-scale procedure utilizes phosphorus oxychloride as a catalyst.[1] While a specific, detailed protocol for this exact transformation is not readily available in the searched literature, a general and adaptable experimental procedure based on analogous esterifications is provided below.

Experimental Protocol: Synthesis of p-Tolyl Octanoate

This protocol is adapted from the synthesis of similar phenolic esters.

Materials:

- p-Cresol
- Octanoic acid
- Phosphorus oxychloride (catalyst)
- Anhydrous toluene (solvent)

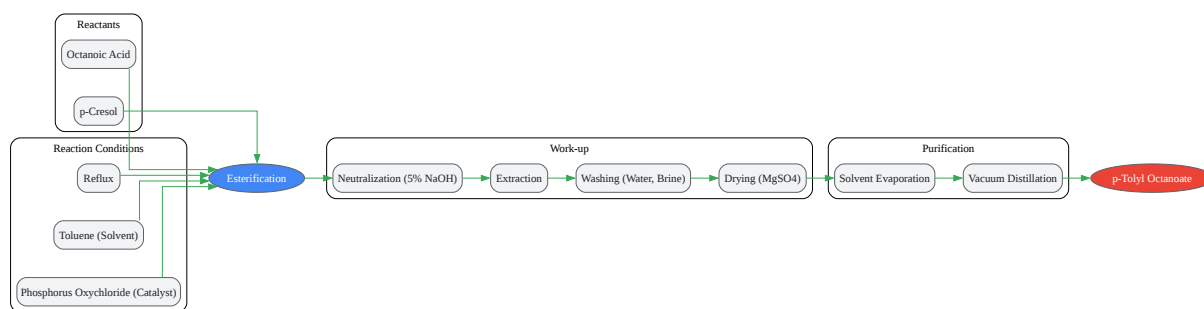
- 5% Sodium hydroxide solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Ethyl acetate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve p-cresol (1.0 equivalent) and octanoic acid (1.2 equivalents) in anhydrous toluene.
- **Catalyst Addition:** Slowly add a catalytic amount of phosphorus oxychloride to the stirred solution.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 4-6 hours.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Carefully pour the mixture into a separatory funnel containing 5% sodium hydroxide solution to neutralize the acidic catalyst and remove unreacted p-cresol and octanoic acid.
 - Separate the organic layer and wash it sequentially with 5% sodium hydroxide solution, water, and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.

- The crude **p-tolyl octanoate** can be further purified by vacuum distillation to yield the final product.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **p-Tolyl octanoate**.

Spectroscopic Data

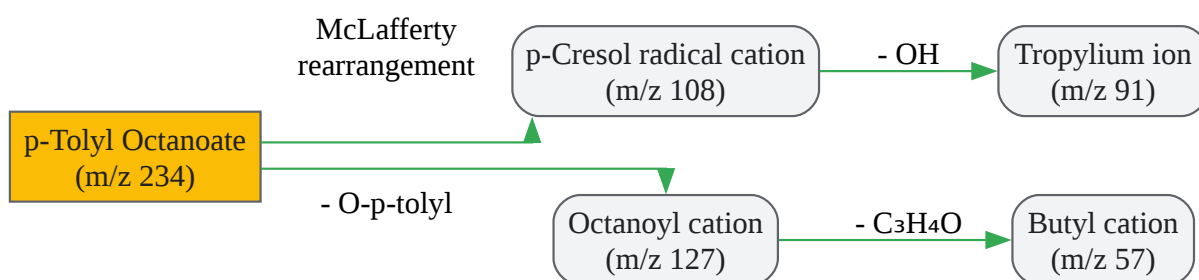
Detailed spectroscopic analysis is crucial for the characterization of **p-tolyl octanoate**. While a comprehensive set of publicly available, authenticated spectra is limited, the following tables provide expected and reported spectral data.

Mass Spectrometry

The electron ionization mass spectrum of **p-tolyl octanoate** is characterized by a molecular ion peak and several key fragment ions.

m/z	Putative Fragment	Notes
234	$[M]^+$	Molecular ion
108	$[C_7H_8O]^+$	Fragment corresponding to p-cresol, often the base peak.
107	$[C_7H_7O]^+$	Loss of a hydrogen atom from the p-cresol fragment.
91	$[C_7H_7]^+$	Tropylium ion, characteristic of toluene derivatives.
57	$[C_4H_9]^+$	Butyl cation, a common fragment from the octanoyl chain.
43	$[C_3H_7]^+$	Propyl cation, another fragment from the alkyl chain.

Fragmentation Pathway Diagram:



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References

- 1. P-TOLYL ACETATE(140-39-6) ¹³C NMR spectrum [chemicalbook.com]
- 2. p-Cresyl octanoate | C₁₅H₂₂O₂ | CID 43046 - PubChem [pubchem.ncbi.nlm.nih.gov]
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